AZ191 solubility issues and how to resolve them

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Compound of Interest

Compound Name:	*AZ191*
Cat. No.:	*B605721*

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AZ191 Technical Support Center

Welcome to the **AZ191** Technical Support Center. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges associated with the handling and use of **AZ191**, with a particular focus on solubility issues.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for initially dissolving **AZ191**?

A1: The recommended solvent for creating a stock solution of **AZ191** is high-purity, anhydrous Dimethyl Sulfoxide (DMSO).[1][2][3][4][5][6] It is crucial to use fresh, moisture-free DMSO as absorbed moisture can significantly reduce the solubility of the compound.[1]

Q2: I am observing precipitation when diluting my **AZ191** stock solution in aqueous media for cell-based assays. How can I prevent this?

A2: Precipitation upon dilution into aqueous buffers is a common issue with hydrophobic compounds like **AZ191**. Here are several strategies to mitigate this:

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- Lower the final concentration: If your experimental design allows, reducing the final concentration of **AZ191** in the aqueous medium can help maintain its solubility.
- Use a surfactant: Incorporating a non-ionic surfactant, such as Tween-80 or Pluronic F-68, in your final dilution buffer can help to create stable micellar formulations and prevent precipitation. A common formulation for in vivo studies includes Tween-80.[1][4]
- Employ a co-solvent system: For in vivo applications, a co-solvent system is often necessary. A frequently used formulation involves a mixture of DMSO, PEG300, Tween-80, and saline. [1][4]
- Sonication: Gentle sonication can aid in the dissolution of the compound after dilution.[4][6]
- Immediate Use: It is recommended to prepare the final working solution immediately before use to minimize the time for potential precipitation.[1]

Q3: Can I dissolve **AZ191** in ethanol?

A3: Yes, **AZ191** is soluble in ethanol, although to a lesser extent than in DMSO.[1][2][3][5][6] Ethanol can be a suitable solvent for certain applications, but it is important to be aware of its potential effects on cell viability and other experimental parameters.

Q4: Is **AZ191** soluble in water or PBS?

A4: **AZ191** is considered insoluble in water and phosphate-buffered saline (PBS).[1][2][3] Direct dissolution in aqueous buffers is not recommended and will likely result in poor solubility and inaccurate concentrations. A mixed solvent system, such as Ethanol:PBS (1:1), can achieve some solubility, but it is limited.[2][5]

Troubleshooting Guide

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Issue	Possible Cause	Recommended Solution
Cloudiness or precipitation in stock solution	The DMSO used may have absorbed moisture.	Use fresh, anhydrous DMSO to prepare a new stock solution.[1] Store DMSO properly to prevent moisture absorption.
Compound crashes out of solution during dilution	The aqueous buffer has a low capacity to solubilize AZ191.	Prepare dilutions in media containing a surfactant like Tween-80 or use a co-solvent system.[1][4] Consider lowering the final concentration of AZ191.
Inconsistent experimental results	Inaccurate concentration of AZ191 due to poor solubility.	Ensure complete dissolution of the stock solution before making dilutions. Use a validated protocol for preparing working solutions and prepare them fresh for each experiment.[1]

Quantitative Solubility Data

The solubility of **AZ191** can vary slightly between different batches and suppliers. The following table summarizes solubility data from various sources.

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Solvent	Concentration (mg/mL)	Molar Equivalent	Source
DMSO	≥ 30 mg/mL	≥ 69.85 mM	[4]
	40.2 mg/mL	96.68 mM	[2]
	42.95 mg/mL	100 mM	[7]
	79 mg/mL	183.93 mM	[6]
	85 mg/mL	197.89 mM	[1][3]
	86 mg/mL	200.22 mM	[1]
Ethanol	1 mg/mL	2.33 mM	[1][6]
	2 mg/mL	[5]	
	3.9 mg/mL	8.99 mM	[2]
	8.59 mg/mL	20 mM	[7]
	21 mg/mL	[1]	
	33 mg/mL	76.82 mM	[1][3]
DMF	2.0 mg/mL	4.66 mM	[2][5]
Ethanol:PBS (pH 7.2) (1:1)	0.5 mg/mL	1.16 mM	[2][5]
Water	Insoluble	[1][2][3]	

Note: The molecular weight of **AZ191** is 429.52 g/mol .[1][3]

Experimental Protocols

Protocol 1: Preparation of a 10 mM **AZ191** Stock Solution in DMSO

- Weigh out a precise amount of **AZ191** powder.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve a 10 mM concentration. For example, to 1 mg of **AZ191** (MW: 429.52), add 232.8 µL of DMSO.

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- Vortex or sonicate the solution until the **AZ191** is completely dissolved.
- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.[1]

Protocol 2: Preparation of a Working Solution for In Vitro Cell-Based Assays

- Thaw a frozen aliquot of the **AZ191** stock solution (e.g., 10 mM in DMSO).
- Serially dilute the stock solution in your cell culture medium to the desired final concentration.
- It is recommended to prepare the final working solution immediately before adding it to the cells to minimize the risk of precipitation.

Protocol 3: Formulation for In Vivo Oral Administration

This protocol provides a clear solution for in vivo use.

- Start with a concentrated stock solution of **AZ191** in DMSO.
- In a stepwise manner, add the following solvents, ensuring the solution is clear after each addition:
  - 10% DMSO
  - 40% PEG300
  - 5% Tween-80
  - 45% Saline
- This formulation can achieve a solubility of at least 2.5 mg/mL (5.82 mM).[4]

Signaling Pathway and Experimental Workflow

AZ191 is a potent and selective inhibitor of DYRK1B (Dual-specificity tyrosine-phosphorylation-regulated kinase 1B).[1][8] DYRK1B has been shown to phosphorylate Cyclin D1 at Threonine

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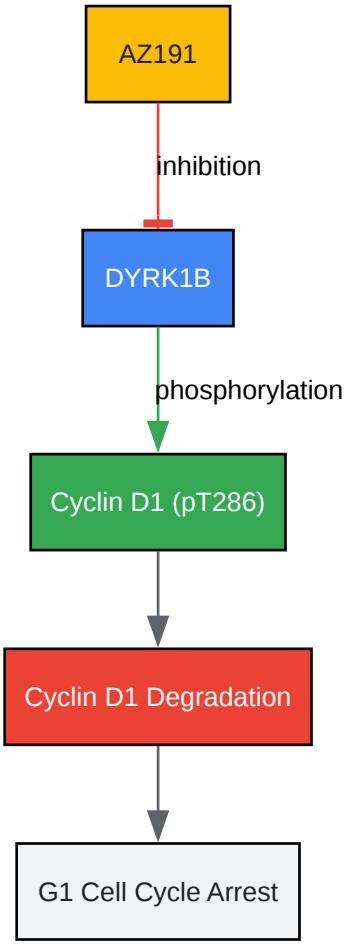
286, which can promote its degradation and lead to a G1 phase cell cycle arrest.[8][9] The following diagram illustrates the simplified signaling pathway affected by **AZ191**.

Simplified Signaling Pathway of AZ191 Action



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Caption: Simplified diagram of **AZ191** inhibiting DYRK1B-mediated Cyclin D1 phosphorylation.

The following diagram outlines a general workflow for investigating the effects of **AZ191** in a cell-based experiment, incorporating the preparation of the compound.

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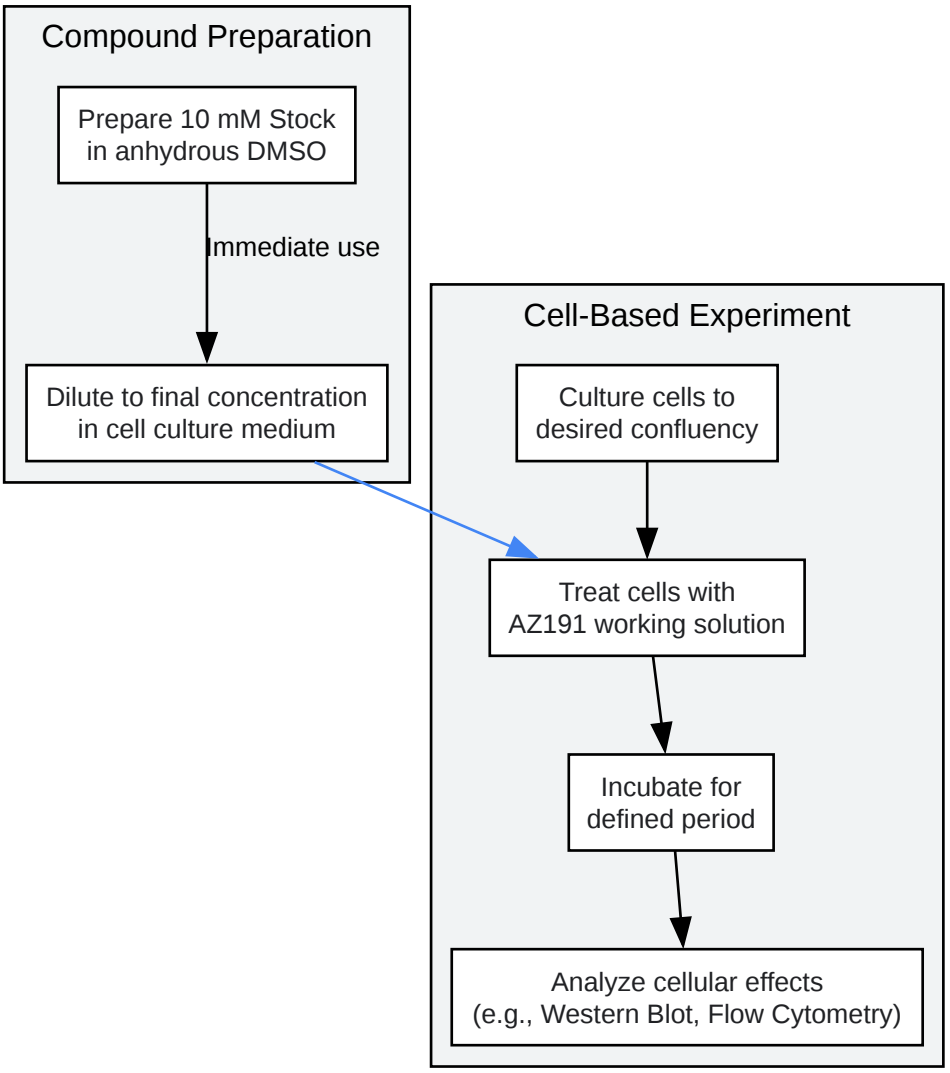
General Experimental Workflow for AZ191 Cell-Based Assays



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Caption: Workflow for preparing **AZ191** and conducting cell-based experiments.

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